

Toxicity Profiles of Approved KRAS G12C Inhibitors

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Compound Focus: KRAS inhibitor-18

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The following table synthesizes safety data from clinical trials and post-marketing pharmacovigilance reports for sotorasib and adagrasib, the two most prominent FDA-approved KRAS G12C inhibitors [1] [2] [3].

Inhibitor	Common Adverse Events (All Grades)	Serious/Higher-Grade Adverse Events (Grade ≥3)	Notable Safety Warnings & Specific Risks
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| **Sotorasib** | Diarrhea, fatigue, nausea, vomiting [1] [3] | **Hepatotoxicity** (elevated ALT/AST), drug-induced liver injury, hepatitis, pancreatitis [1] [3] | • **Significant hepatotoxicity signals** [1] [3]. • Interstitial lung disease (ILD)/pneumonitis [3]. | | **Adagrasib** | Diarrhea, nausea, fatigue, vomiting, increased creatinine [1] [3] | Fatigue, increased ALT/AST, **renal failure** [1] [3] | • **Strong signal for renal failure** [1]. • Cardiac failure, pulmonary hemorrhage, QTc interval prolongation [3]. | | **Comparative Note** | Profiles are broadly similar [1]. | Sotorasib shows a **higher risk of hepatotoxicity**; Adagrasib shows a **higher risk of serious AEs and renal failure** [1] [3]. A meta-analysis found Sotorasib had a lower incidence of any grade and grade ≥3 TRAEs [2]. | |

Key Experimental Methodologies for Toxicity Assessment

The data in the table above is derived from standardized experimental and observational protocols. Here are the details of the key methodologies cited in the search results:

- **Clinical Trial Meta-Analysis ([2]):**

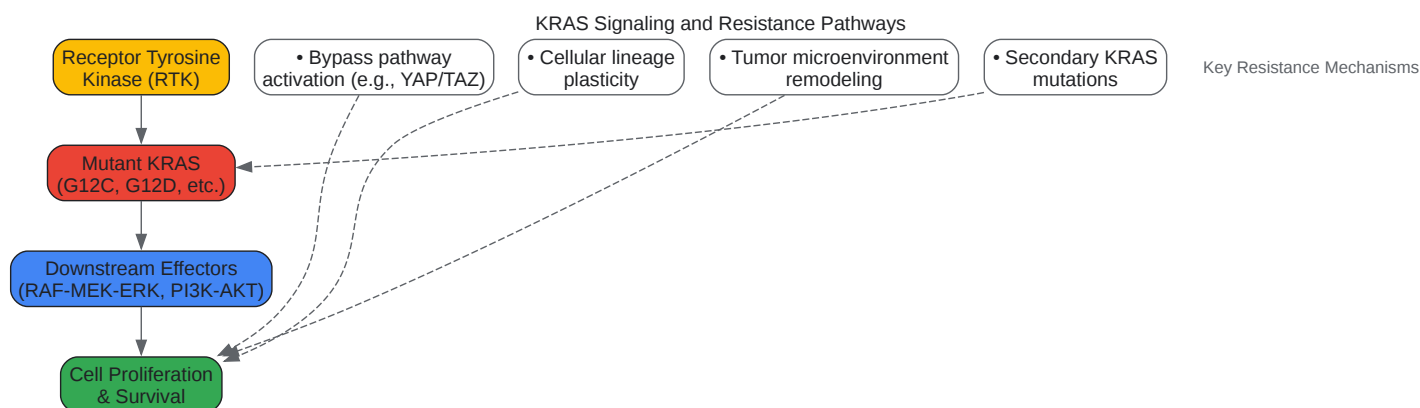
- **Objective:** To pool efficacy and safety results from multiple clinical trials for a more robust estimate.
- **Methodology:** A systematic search of databases (PubMed, Embase, Cochrane) was conducted for clinical trials evaluating KRAS G12C inhibitors in advanced solid tumors. Studies were selected based on PRISMA guidelines, and data on objective response rate (ORR), disease control rate (DCR), and treatment-related adverse events (trAEs) were extracted. Pooled incidences of AEs were calculated using statistical programs in Stata.

- **Real-World Pharmacovigilance Study ([1] [3]):**

- **Objective:** To identify and quantify safety signals in a broad, real-world patient population after a drug's approval.
- **Methodology:** Researchers analyzed data from the FDA Adverse Event Reporting System (FAERS). They performed a "disproportionality analysis" using several algorithms (ROR, PRR, BCPNN, MGPS) to determine if specific AEs are reported more frequently with a drug of interest (e.g., sotorasib) than with all other drugs in the database. This helps detect potential safety signals that may not have been fully apparent in controlled clinical trials.

KRAS Signaling and Resistance Pathways

The following diagram illustrates the core KRAS signaling pathway and key mechanisms of resistance that can influence tumor survival and the effectiveness of targeted inhibitors, as described in the research [4] [5].



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How to Proceed with Your Research on KRAS Inhibitor-18

Given the lack of direct information on "**KRAS inhibitor-18**," here are some suggestions for your continued research:

- **Verify the Compound's Identity:** Check if "**KRAS inhibitor-18**" is a code name from a specific pharmaceutical company's pipeline or a preclinical research compound. This can help you search for associated publications or patent applications.
- **Explore Broader Sources:** Search for the compound on specialized platforms like the **CAS Registry** or global patent databases, which often include substances in early development stages not yet covered by published papers.
- **Consult Related Research:** Investigate the toxicity profiles of other novel KRAS inhibitors (e.g., **G12D inhibitors like HRS-4642** or the **pan-KRAS inhibitor** mentioned in one result [6] [7]) to understand current trends and challenges in the field, such as managing unexpected metabolic toxicities.

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